

An In-depth Technical Guide to Barium Dihydrogen Phosphite: Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name: Barium phosphite

Cat. No.: B1164907

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Disclaimer: This document synthesizes the currently available scientific information on barium dihydrogen phosphite. It is crucial to note that specific toxicological and pharmacological data for this compound are scarce in public literature. The information regarding toxicity is based on the general properties of soluble barium compounds.

Introduction

Barium dihydrogen phosphite, with the chemical formula $\text{Ba}(\text{H}_2\text{PO}_3)_2$, is an inorganic salt. Much of the available research focuses on its hemihydrate form, $\text{Ba}(\text{H}_2\text{PO}_3)_2 \cdot 0.5\text{H}_2\text{O}$. This compound is a white crystalline solid soluble in water. Structurally, it forms a complex three-dimensional network. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, and characterization methods, with a focus on aspects relevant to scientific research.

Chemical and Physical Properties

Quantitative experimental data for many physical properties of pure barium dihydrogen phosphite are not readily available in the surveyed literature. The following tables summarize the known information.

General Properties

Property	Data
Chemical Formula	$\text{Ba}(\text{H}_2\text{PO}_3)_2$
Appearance	White crystalline solid or colorless crystals
Solubility	Soluble in water

Molar Mass

Compound	Molar Mass (g/mol)
$\text{Ba}(\text{H}_2\text{PO}_3)_2$ (Anhydrous)	299.33
$\text{Ba}(\text{H}_2\text{PO}_3)_2 \cdot 0.5\text{H}_2\text{O}$ (Hemihydrate)	308.34

Note: Molar masses are calculated from the atomic weights of the constituent elements.

Crystal Structure

The crystal structure of barium dihydrogen phosphite hemihydrate ($\text{Ba}(\text{H}_2\text{PO}_3)_2 \cdot 0.5\text{H}_2\text{O}$) has been characterized. The structure is a three-dimensional network built from ninefold-coordinated barium ions linked by dihydrogen phosphite anions.^[1] The asymmetric unit of the crystal contains two Ba^{2+} ions, four $[\text{H}_2\text{PO}_3]^-$ ions, and one water molecule.^[1]

Experimental Protocols

Synthesis of Barium Dihydrogen Phosphite Hemihydrate

A common method for the synthesis of barium dihydrogen phosphite hemihydrate involves the reaction of barium chloride with phosphorous acid in an aqueous solution.^[1]

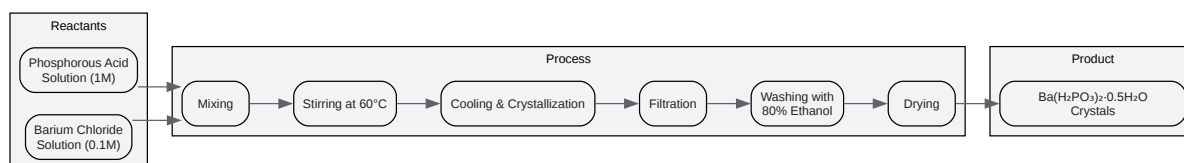
Materials:

- Barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$)
- Phosphorous acid (H_3PO_3)
- Deionized water

- Ethanol

Procedure:

- Prepare a 0.1 M solution of barium chloride dihydrate in deionized water.
- Prepare a 1 M solution of phosphorous acid in deionized water.
- Mix equal volumes of the barium chloride and phosphorous acid solutions.
- Stir the resulting mixture for several hours at an elevated temperature (e.g., 60°C).
- Allow the solution to cool to room temperature and stand for several days.
- Colorless crystals of $\text{Ba}(\text{H}_2\text{PO}_3)_2 \cdot 0.5\text{H}_2\text{O}$ will precipitate.
- Collect the crystals by filtration.
- Wash the crystals with an ethanol-water mixture (e.g., 80% ethanol) to remove any unreacted starting materials.[1]
- Dry the crystals under appropriate conditions.



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References

- 1. researchgate.net [researchgate.net]
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